

synthesis of 2-Amino-5-ethylphenol hydrochloride from 2-amino-5-ethylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | 2-Amino-5-ethylphenol hydrochloride |
| Cat. No.: | B177001 |

[Get Quote](#)

Synthesis of 2-Amino-5-ethylphenol Hydrochloride: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of **2-Amino-5-ethylphenol hydrochloride** from its free base, 2-amino-5-ethylphenol. The information presented herein is intended for a technical audience and details the chemical transformation, experimental protocols, and physical and chemical properties of the resulting salt.

Introduction

2-Amino-5-ethylphenol is a substituted aromatic amine and phenol derivative. Its conversion to the hydrochloride salt is a common practice in chemical and pharmaceutical development. The formation of a hydrochloride salt can enhance the compound's stability, and aqueous solubility, and facilitate its handling and formulation.^[1] The synthesis is a straightforward acid-base reaction where the amino group of 2-amino-5-ethylphenol is protonated by hydrochloric acid.

Reaction Scheme

The chemical transformation involves the reaction of 2-amino-5-ethylphenol with hydrochloric acid (HCl) to yield **2-Amino-5-ethylphenol hydrochloride**.

Chemical Equation:



(2-amino-5-ethylphenol + Hydrochloric acid → **2-Amino-5-ethylphenol hydrochloride**)

Physicochemical Properties

A summary of the key physicochemical properties of the starting material and the final product is presented in the tables below.

Table 1: Properties of 2-Amino-5-ethylphenol (Starting Material)

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₈ H ₁₁ NO |
| Molecular Weight | 137.18 g/mol |
| Appearance | Data not available |
| Solubility | Data not available |

Table 2: Properties of **2-Amino-5-ethylphenol Hydrochloride** (Product)

| Property | Value |
|-------------------|---------------------------------------|
| Molecular Formula | C ₈ H ₁₂ ClNO |
| Molecular Weight | 173.64 g/mol |
| Appearance | White to off-white crystalline powder |
| Melting Point | >163°C (decomposes) |
| Solubility | Soluble in water and ethanol |
| Purity (Typical) | ≥98% (by HPLC) |

Experimental Protocol

The following is a representative experimental protocol for the synthesis of **2-Amino-5-ethylphenol hydrochloride**. This procedure is based on general principles of hydrochloride salt formation for aromatic amines.

Materials:

- 2-amino-5-ethylphenol
- Concentrated Hydrochloric Acid (HCl, 37%)
- Isopropanol (IPA)
- Diethyl ether
- Deionized water
- pH paper or pH meter
- Stir plate and magnetic stir bar
- Round bottom flask
- Dropping funnel
- Büchner funnel and filter paper
- Vacuum flask
- Drying oven or vacuum desiccator

Procedure:

- Dissolution: In a round bottom flask equipped with a magnetic stir bar, dissolve 1.0 equivalent of 2-amino-5-ethylphenol in a suitable volume of isopropanol (e.g., 5-10 mL per gram of starting material). Stir the mixture at room temperature until the solid is completely dissolved.

- Acidification: While stirring, slowly add a slight molar excess (approximately 1.05 to 1.1 equivalents) of concentrated hydrochloric acid dropwise to the solution using a dropping funnel. A precipitate is expected to form during the addition. The reaction is an exothermic acid-base neutralization.
- Crystallization/Precipitation: After the addition of HCl is complete, continue to stir the mixture at room temperature for 1-2 hours to ensure complete salt formation. If crystallization is slow, the mixture can be cooled in an ice bath to promote precipitation. To further induce precipitation, an anti-solvent such as diethyl ether can be slowly added until the product crashes out of the solution.
- Isolation: Isolate the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the filter cake with a small amount of cold isopropanol, followed by a wash with diethyl ether to remove any residual impurities and to aid in drying.
- Drying: Dry the purified **2-Amino-5-ethylphenol hydrochloride** in a vacuum oven or a desiccator at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.

Yield:

While a specific yield for this reaction is not widely published, similar acid-base salt formations typically proceed in high yield, often exceeding 90-95%, assuming efficient precipitation and isolation.

Characterization and Quality Control

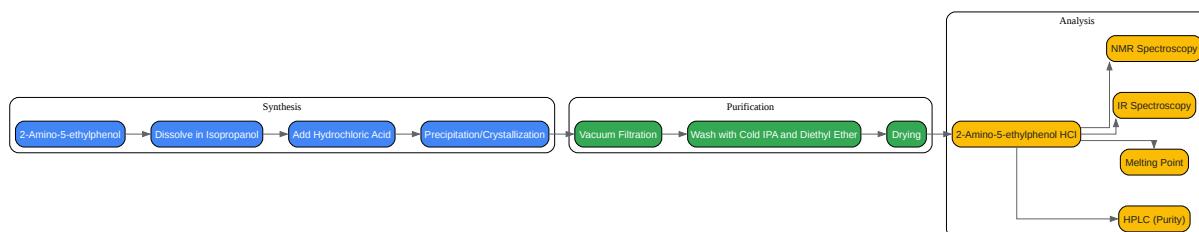
The identity and purity of the synthesized **2-Amino-5-ethylphenol hydrochloride** should be confirmed using standard analytical techniques.

Table 3: Analytical Methods for Product Characterization

| Analytical Technique | Purpose | Expected Result |
|--|---------------------------------|--|
| High-Performance Liquid Chromatography (HPLC) | Purity assessment | ≥98% |
| Melting Point Analysis | Identification and purity check | Sharp melting point, consistent with reference values (>163°C with decomposition) |
| Infrared (IR) Spectroscopy | Functional group confirmation | Appearance of a broad N-H stretch from the ammonium salt, and shifts in aromatic region peaks. |
| ¹ H Nuclear Magnetic Resonance (NMR) Spectroscopy | Structural elucidation | Chemical shifts and integration consistent with the protonated structure. |

Workflow Diagram

The following diagram illustrates the overall workflow for the synthesis, purification, and analysis of **2-Amino-5-ethylphenol hydrochloride**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **2-Amino-5-ethylphenol hydrochloride**.

Safety Considerations

- 2-amino-5-ethylphenol: Handle with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Avoid inhalation of dust and contact with skin and eyes.
- Concentrated Hydrochloric Acid: Highly corrosive and toxic. Handle in a well-ventilated fume hood with appropriate PPE, including acid-resistant gloves and a face shield.
- Isopropanol and Diethyl Ether: Flammable solvents. Work in a well-ventilated area away from ignition sources.

Always consult the Safety Data Sheet (SDS) for each chemical before use.

Conclusion

The synthesis of **2-Amino-5-ethylphenol hydrochloride** from its free base is a high-yielding and straightforward acid-base reaction. The resulting hydrochloride salt offers improved physical properties, which are advantageous for various applications in research and development. The provided protocol and analytical methods serve as a comprehensive guide for the successful synthesis and characterization of this compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. spectroscopyonline.com [spectroscopyonline.com]
- To cite this document: BenchChem. [synthesis of 2-Amino-5-ethylphenol hydrochloride from 2-amino-5-ethylphenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b177001#synthesis-of-2-amino-5-ethylphenol-hydrochloride-from-2-amino-5-ethylphenol>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com